

Operational Guide: Disposal of (rac-cis)-Z-Bifenthrin-d5

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Compound of Interest

Compound Name: (rac-cis)-Z-Bifenthrin-d5

Cat. No.: B1163520

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Executive Summary & Scientific Context

(rac-cis)-Z-Bifenthrin-d5 is a stable isotope-labeled pyrethroid insecticide used primarily as an internal standard in mass spectrometry (LC-MS/GC-MS). While chemically and toxicologically analogous to unlabeled Bifenthrin, its deuterated nature and high purity requirements necessitate specific handling protocols to prevent cross-contamination of analytical baselines and environmental release.

The Critical Directive: The primary disposal hazard is aquatic toxicity, not mammalian acute toxicity. Bifenthrin is a Type I pyrethroid that modulates sodium channels. It is lethal to aquatic invertebrates (e.g., *Daphnia magna*) and fish in the parts-per-trillion (ppt) range. Under no circumstances shall this compound or its residues enter the municipal water system.

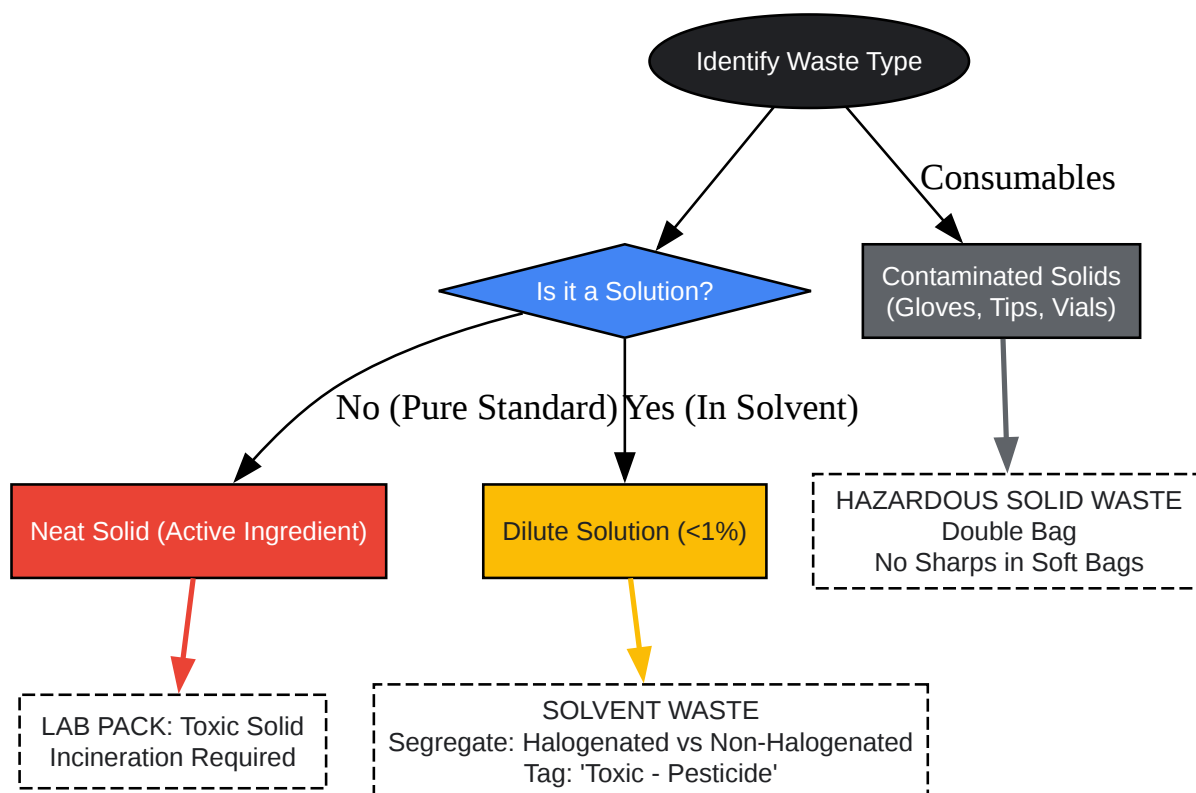
Hazard Profile & Physical Properties

Understanding the physicochemical properties is the first step in a self-validating safety system. You must treat the deuterated standard with the same rigor as the neat pesticide.

Property	Data / Value	Operational Implication
CAS No.[1] (Unlabeled)	82657-04-3	Use for regulatory lookup (RCRA/DOT).
Aquatic Toxicity (LC50)	~0.15 µg/L (Rainbow Trout) [1]	Zero-drain discharge policy.
Solubility	< 1 µg/L (Water); Soluble in Acetone/Toluene	Residues will adhere to glass; water rinsing is ineffective.
Partition Coeff. (Log Kow)	> 6.0	Highly lipophilic; bioaccumulates in organic matter.
RCRA Status	Not P/U Listed (Federal); State Regs Apply	Treat as Hazardous Waste (Toxic/Ignitable if in solvent).

Waste Stream Segregation Logic

Proper disposal depends on the physical state of the material. Use the following logic to determine the correct waste stream.



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Figure 1: Decision Matrix for Bifenthrin-d5 Waste Segregation. Note that solutions are often governed by the solvent's hazard class (e.g., Flammable).

Detailed Disposal Procedures

Scenario A: Disposal of Neat Standard (Expired or Degraded)

Context: You have a vial of solid **(rac-cis)-Z-Bifenthrin-d5** (e.g., 1-10 mg) that is no longer chemically pure.

- Do Not Solubilize: Do not dissolve the solid in solvent just to pour it into a liquid waste container. This increases the volume of hazardous waste unnecessarily.
- Primary Containment: Keep the substance in its original amber vial. Ensure the cap is TFE-lined and tight.
- Secondary Containment: Place the vial into a clear, sealable bag (e.g., Ziploc).
- Labeling: Apply a hazardous waste tag.
 - Chemical Name: **(rac-cis)-Z-Bifenthrin-d5** (Solid).
 - Hazards: Toxic (Acute), Environmental Hazard.
- Hand-off: Transfer to your facility's "Lab Pack" drum for high-temperature incineration.

Scenario B: Disposal of Working Solutions (e.g., in Acetone/Methanol)

Context: Leftover calibration standards or stock solutions.

- Solvent Compatibility Check: Identify the solvent (usually Acetone, Methanol, or Toluene).
- Segregation:

- If solvent is Non-Halogenated (Acetone, MeOH): Dispose in "Organic Solvents - Non-Halogenated" carboy.
- If solvent is Halogenated (DCM, Chloroform): Dispose in "Organic Solvents - Halogenated" carboy.
- The "Pesticide Spike" Rule: Even if the concentration is low (ppm range), you must note the presence of Bifenthrin on the waste tag.
 - Why? Downstream waste handlers need to know that simple solvent recovery (distillation) may not be appropriate due to the presence of a thermally stable neurotoxin.
- Rinsing: Rinse the empty working container 3 times with the same solvent used in the solution. Add rinsate to the waste carboy.

Scenario C: Contaminated Labware (Pipette Tips, Weigh Boats)

Context: Solid waste that has touched the compound.

- Evaporation (Controlled): If tips contain volatile solvents, allow them to evaporate in a fume hood before bagging to prevent bag pressurization.
- Double Bagging: Use heavy-duty (2-mil) polyethylene bags.
- Sharps: If using glass Pasteur pipettes, they must go into a rigid "Sharps" container labeled "Chemically Contaminated Sharps." Never put glass in soft trash bags.

Decontamination & Spill Response

The Self-Validating Check: If you spill this material, water alone will fail to clean it. Bifenthrin is highly lipophilic (Log Kow > 6). Water will bead up and spread the contamination rather than remove it.

Protocol for Benchtop Spills

- Isolate: Mark the area.

- Solvent Wash: Apply a surfactant or an organic solvent (Ethanol or Acetone) to a paper towel. Do not pour solvent directly on the bench.
- Wipe: Wipe the area from the outside in to avoid spreading.
- Verify: If available, use a UV lamp (many pyrethroids absorb/fluoresce faintly) or simply repeat the wipe 3 times to ensure removal.
- Disposal: Place all wipes in the Solid Hazardous Waste bin.

Regulatory & Compliance Notes

- EPA RCRA: While Bifenthrin is not explicitly P-listed, it meets the criteria for toxicity. If the solvent is ignitable (Flash point < 60°C), the waste code D001 applies.[2] If the solvent is Methanol/Toluene, F003/F005 codes apply [2].
- Drain Disposal: STRICTLY PROHIBITED. The release of pyrethroids into sewer systems is a major violation of the Clean Water Act due to the inability of standard water treatment plants to filter these lipophilic molecules effectively before discharge [3].

References

- National Pesticide Information Center. Bifenthrin Technical Fact Sheet. (Accessed 2026). [\[Link\]](#)
- U.S. Environmental Protection Agency. Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [\[Link\]](#)
- University of California, Statewide IPM Program. Pyrethroids and Water Quality. [\[Link\]](#)

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Sources

- [1. Bifenthrin Technical Fact Sheet \[npic.orst.edu\]](#)
- [2. my.alfred.edu \[my.alfred.edu\]](#)
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